

Safe Disposal of N-Acetylthyroxine: A Procedural Guide

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Compound of Interest

Compound Name: *N-Acetylthyroxine*

CAS No.: 26041-51-0

Cat. No.: B1676909

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **N-Acetylthyroxine**, ensuring compliance with safety regulations and promoting a secure laboratory environment. The following procedures are designed to offer clear, step-by-step guidance for handling this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **N-Acetylthyroxine** is presented below for easy reference.

Property	Value
CAS Number	26041-51-0[1][2][3]
Molecular Formula	C17H13I4NO5[2][3]
Molecular Weight	818.91 g/mol
Appearance	Solid
Solubility	DMF: 14 mg/mL, DMSO: 25 mg/mL, Ethanol: 20 mg/mL, PBS (pH 7.2): 0.2 mg/mL

Health Hazard Information

N-Acetylthyroxine is classified as a substance that causes damage to organs (Thyroid, Cardio-vascular system, Kidney) through prolonged or repeated exposure. It is crucial to handle this compound with appropriate personal protective equipment and to avoid generation of dust. In case of exposure, follow the first aid measures outlined in the Safety Data Sheet (SDS).

Proper Disposal Protocol

The following step-by-step procedure outlines the recommended method for the disposal of **N-Acetylthyroxine** waste. This protocol is designed to be followed within a laboratory setting by trained personnel.

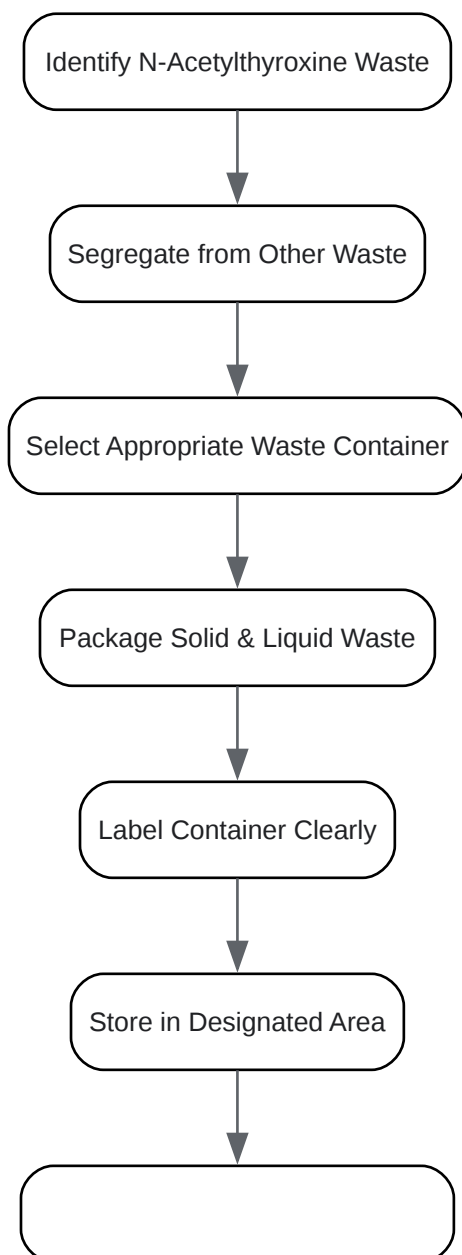
Experimental Protocol: Waste Segregation and Packaging

- Waste Identification and Segregation:
 - Identify all waste streams containing **N-Acetylthyroxine**, including pure compound, contaminated labware (e.g., vials, pipette tips, gloves), and solutions.
 - Segregate **N-Acetylthyroxine** waste from other chemical waste streams to prevent cross-contamination and ensure proper disposal.
- Container Selection:

- Use a dedicated, leak-proof, and clearly labeled waste container for solid **N-Acetylthyroxine** waste. The container should be compatible with the chemical properties of the compound.
- For liquid waste containing **N-Acetylthyroxine**, use a sealed, non-reactive container.
- Waste Packaging:
 - Solid Waste: Carefully place all solid waste, including contaminated personal protective equipment (PPE), into the designated solid waste container. Avoid generating dust during this process.
 - Liquid Waste: Transfer liquid waste into the designated liquid waste container using a funnel to prevent spills.
 - Sharps: Any contaminated sharps (e.g., needles, broken glass) must be placed in a designated sharps container.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "**N-Acetylthyroxine**," and the appropriate hazard pictograms. Include the accumulation start date.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area. Keep it away from incompatible materials.
- Disposal:
 - Arrange for the collection of the hazardous waste by a licensed and approved waste disposal company. Provide the waste disposal company with a copy of the Safety Data Sheet for **N-Acetylthyroxine**.
 - Do not dispose of **N-Acetylthyroxine** down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N-Acetylthyroxine**.



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References

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- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
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